

Unveiling the Solubility Profile of 2,6-Dimethoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethoxyaniline

Cat. No.: B1294893

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2,6-dimethoxyaniline** in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering insights into the compound's behavior in different solvent systems, which is critical for synthesis, formulation, and biological studies.

Summary of Solubility Data

Quantitative solubility data for **2,6-dimethoxyaniline** is not widely available in publicly accessible literature and chemical databases. However, qualitative descriptions of its solubility have been compiled from various sources. The following table summarizes the known solubility characteristics of **2,6-dimethoxyaniline**.

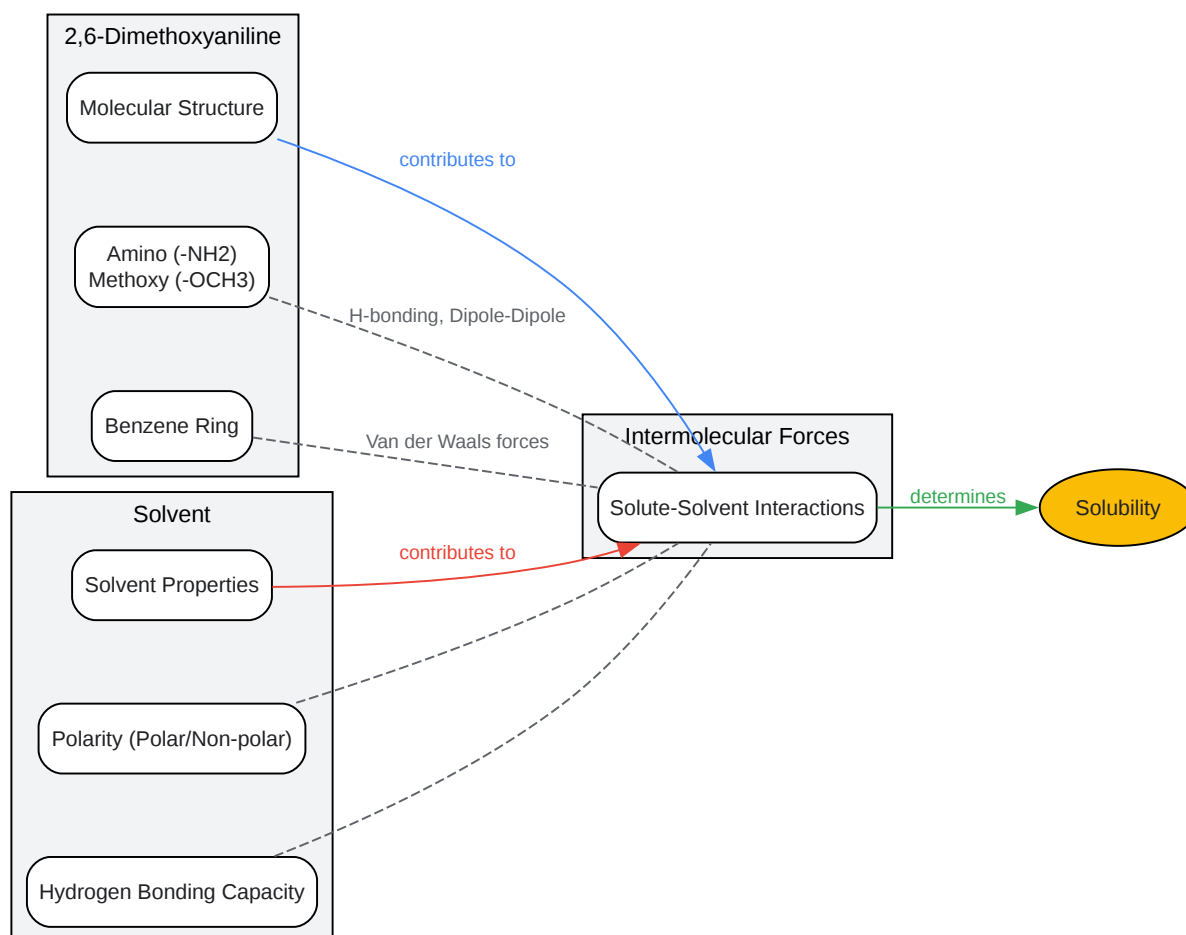
Solvent	Solubility	Source
Water	Slightly soluble	[1][2][3]
Methanol	Slightly soluble; Almost transparency	[4][5]

It is important to note that the term "slightly soluble" is a qualitative descriptor and the actual concentration may vary depending on factors such as temperature and the purity of the

compound and solvent. For a related isomer, 2,4-dimethoxyaniline, the solubility in water has been reported as less than 1 mg/mL at 17.2°C (63°F).[6] While not directly applicable to **2,6-dimethoxyaniline**, this provides a potential order of magnitude for its aqueous solubility.

Factors Influencing Solubility

The solubility of **2,6-dimethoxyaniline** is governed by its molecular structure, which features both polar and non-polar characteristics. The presence of the amino (-NH₂) and methoxy (-OCH₃) groups allows for hydrogen bonding with protic solvents, while the benzene ring provides a non-polar character. The interplay of these factors dictates its solubility in various media.



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Factors influencing the solubility of **2,6-dimethoxyaniline**.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a given solvent. The following protocol outlines the

general steps involved.

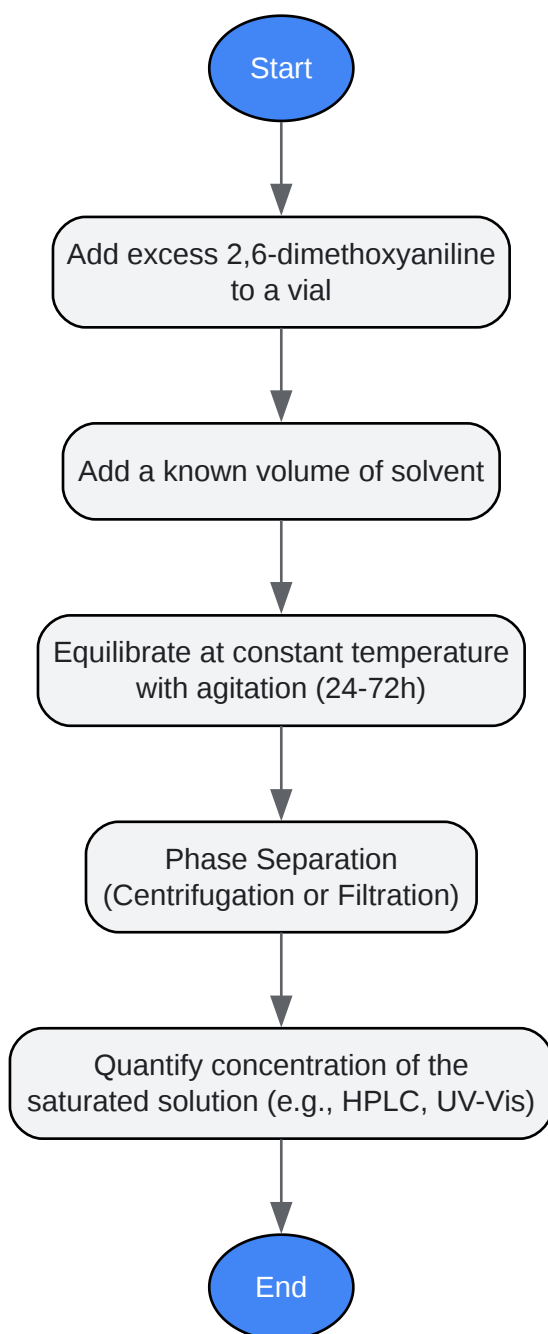
1. Materials and Equipment:

- **2,6-Dimethoxyaniline** (solid)
- Solvent of interest (e.g., water, methanol, ethanol, etc.)
- Analytical balance
- Glass vials or flasks with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **2,6-dimethoxyaniline** to a glass vial or flask. The excess solid is crucial to ensure that the solution reaches saturation.
 - Add a known volume of the desired solvent to the vial.
 - Tightly cap the vial and place it in a constant temperature shaker.
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to allow it to reach equilibrium. The temperature should be controlled and recorded.
- Phase Separation:

- After the equilibration period, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
- To separate the saturated solution from the undissolved solid, either centrifuge the vial at a specific speed and temperature or filter the supernatant using a syringe filter. This step must be performed carefully to avoid disturbing the equilibrium.
- Quantification:
 - Carefully withdraw a known aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with the same solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a calibrated analytical method (e.g., UV-Vis spectrophotometry or HPLC) to determine the concentration of **2,6-dimethoxyaniline**.
 - Calculate the original concentration in the saturated solution, which represents the solubility of the compound at that temperature.



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General workflow for the shake-flask solubility determination method.

Conclusion

While precise quantitative solubility data for **2,6-dimethoxyaniline** remains elusive in the public domain, this guide provides a consolidated view of its qualitative solubility and a detailed protocol for its experimental determination. Understanding the factors that influence its

solubility and employing standardized methods like the shake-flask technique are essential for its effective application in research and development. Further experimental studies are warranted to establish a comprehensive quantitative solubility profile of this compound in a wider range of pharmaceutically and synthetically relevant solvents.

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